

Application Note: Comprehensive Analytical Characterization of 1-(3-Trifluoromethylphenoxy)-2-propanone

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Compound of Interest

Compound Name:	1-(3-Trifluoromethylphenoxy)-2-propanone
CAS No.:	117322-88-0
Cat. No.:	B038744

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Introduction

1-(3-Trifluoromethylphenoxy)-2-propanone is a key chemical intermediate, often utilized in the synthesis of pharmaceutical compounds and other complex organic molecules. The presence of the trifluoromethyl group can significantly influence the biological activity, lipophilicity, and metabolic stability of a final drug product, making its precise incorporation and the purity of its intermediates critical. Therefore, robust and reliable analytical methods are essential for confirming the identity, purity, and stability of **1-(3-Trifluoromethylphenoxy)-2-propanone**.

This guide provides a comprehensive overview of the principal analytical techniques for the characterization of this compound. We will explore chromatographic and spectroscopic methods, explaining the rationale behind procedural choices and offering detailed protocols for implementation in a research or quality control setting. The objective is to equip researchers, scientists, and drug development professionals with the necessary tools for a thorough and accurate analytical assessment.

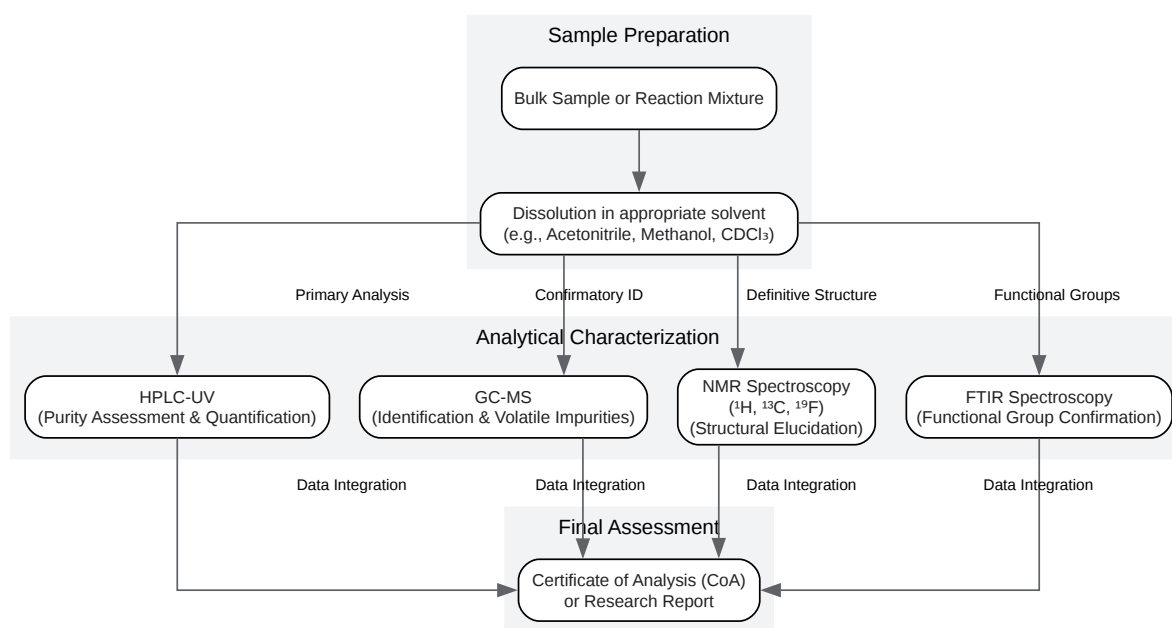
Physicochemical Properties

A foundational understanding of the analyte's properties is crucial before commencing any analytical work. These details inform decisions regarding solvent selection, sample preparation, and instrumental conditions.

Property	Value	Source
Chemical Name	1-(3-Trifluoromethoxyphenyl)-2-propanone	IUPAC
CAS Number	Not explicitly found for this structure; related to 21906-39-8 for 1-(3-Trifluoromethylphenyl)-2-propanone	[1]
Molecular Formula	C ₁₀ H ₉ F ₃ O ₂	-
Molecular Weight	218.17 g/mol	-
Structure	-	-
Appearance	Expected to be a colorless to pale yellow oil or solid	General chemical principles

Integrated Analytical Workflow

A multi-technique approach is required for the unambiguous characterization of **1-(3-Trifluoromethoxyphenyl)-2-propanone**. No single method can provide all the necessary information regarding identity, purity, and structure. The following workflow illustrates a logical sequence for a comprehensive analysis.



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Sources

- 1. 2-Propanone, 1-[3-(trifluoromethyl)phenyl]- [webbook.nist.gov]
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